

Comparative Analysis of Enacyloxin IIa's Antibacterial Activity Against ESKAPE Pathogens

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Compound of Interest

Compound Name: *Enacyloxin IIa*

Cat. No.: *B1258719*

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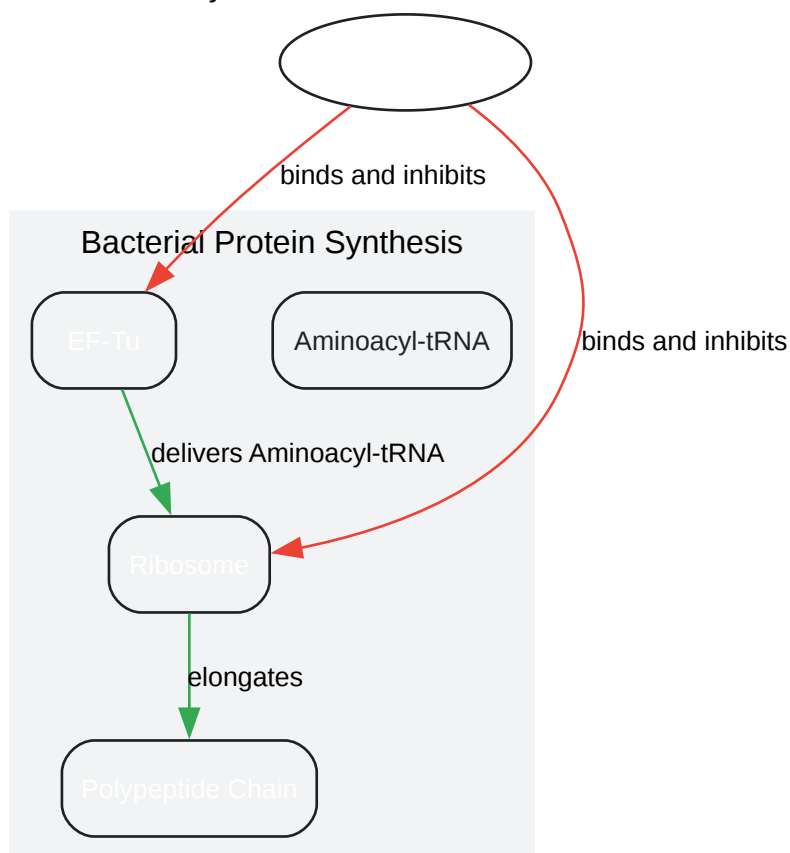
For Researchers, Scientists, and Drug Development Professionals

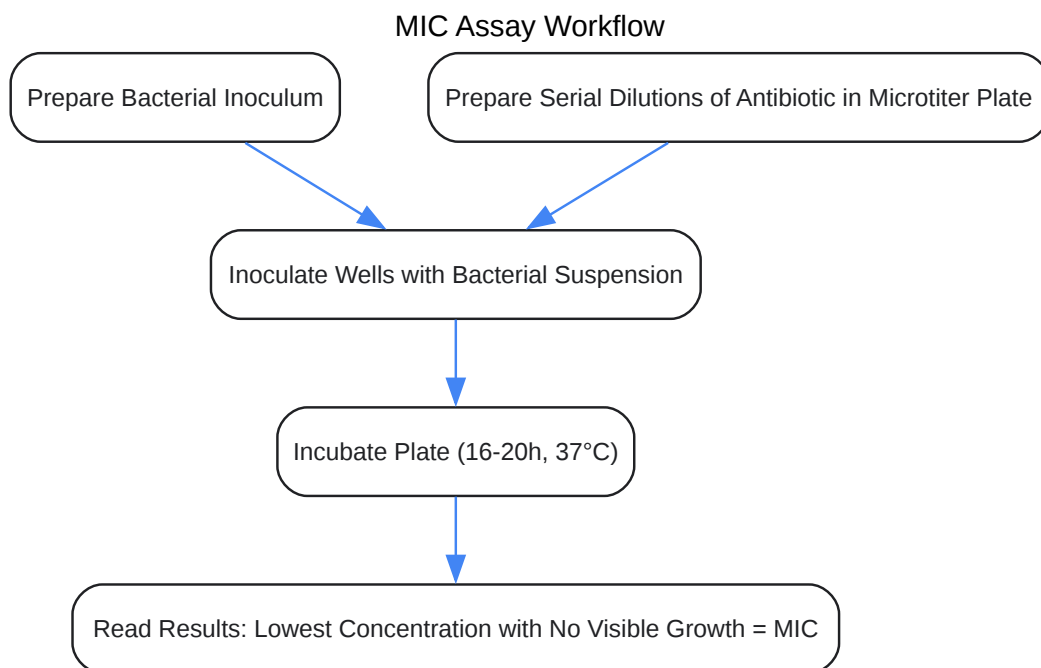
This guide provides a comparative analysis of the antibacterial activity of **Enacyloxin IIa** against the ESKAPE pathogens (Enterococcus faecium, Staphylococcus aureus, Klebsiella pneumoniae, Acinetobacter baumannii, Pseudomonas aeruginosa, and Enterobacter species). These pathogens are a group of multidrug-resistant bacteria that represent a significant threat to global public health. **Enacyloxin IIa** is a polyketide antibiotic produced by Burkholderia species that inhibits bacterial protein synthesis, presenting a potential alternative for combating these challenging infections.

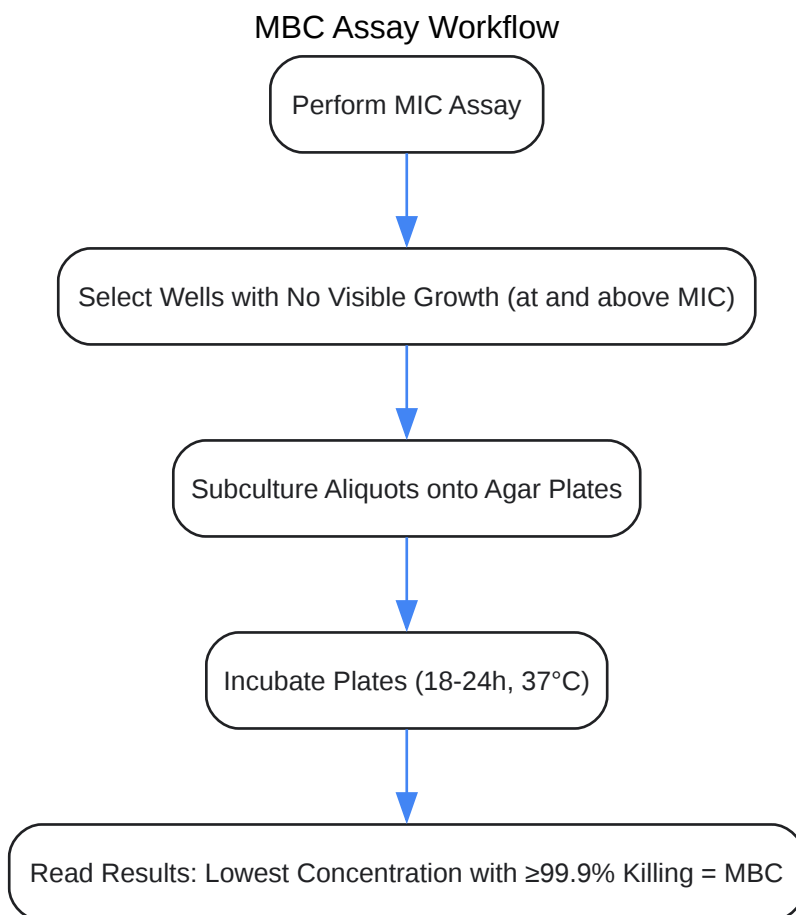
Mechanism of Action: A Dual-Target Approach

Enacyloxin IIa exhibits a unique dual mechanism of action, targeting both the elongation factor Tu (EF-Tu) and the ribosome. This dual-targeting may contribute to its potent antibacterial activity and potentially lower the frequency of resistance development. The antibiotic interferes with the function of EF-Tu, a key protein involved in delivering aminoacyl-tRNA to the ribosome during protein synthesis. By binding to EF-Tu, **Enacyloxin IIa** locks it in an inactive conformation, preventing the elongation of the polypeptide chain. Additionally, it directly affects the ribosome, further disrupting the translation process.

Enacyloxin IIa Mechanism of Action







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